

An In-depth Technical Guide to the Physical Properties of m-Chlorocumene

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Compound of Interest

Compound Name: *m*-Chlorocumene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **m-Chlorocumene** (1-chloro-3-(1-methylethyl)benzene). The information is curated for professionals in research and development, offering precise data and standardized experimental methodologies.

Core Physical Properties of m-Chlorocumene

m-Chlorocumene is a chlorinated aromatic hydrocarbon with the chemical formula $C_9H_{11}Cl$.^[1] It is a colorless to pale yellow liquid with a distinct aromatic odor.^[1] This compound is soluble in organic solvents but has limited solubility in water.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **m-Chlorocumene**:

Property	Value	Units
Molecular Formula	C ₉ H ₁₁ Cl	
Molecular Weight	154.637	g/mol
Density	1.021	g/cm ³
Boiling Point	179.6	°C at 760 mmHg
Refractive Index	1.51	
Flash Point	70.6	°C
Vapor Pressure	1.26	mmHg at 25°C

Experimental Protocols

Detailed experimental protocols for determining the key physical properties of liquid organic compounds like **m-Chlorocumene** are outlined below. These are generalized standard methods and are representative of the techniques used to obtain the data presented.

Determination of Boiling Point (Capillary Method)

The capillary method is a common and efficient technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.
- The fusion tube is attached to a thermometer and heated gently and uniformly in a Thiele tube containing a high-boiling point oil.^[2]
- As the temperature rises, air trapped in the capillary tube will be expelled, and a stream of bubbles will emerge from the open end.
- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[2]

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured.
- The container is filled with a known volume of the liquid sample.
- The mass of the container with the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty container.
- The density is calculated by dividing the mass of the liquid by its volume.

Determination of Refractive Index

An Abbe refractometer is a standard instrument for measuring the refractive index of a liquid.

Apparatus:

- Abbe refractometer
- Dropper
- Constant temperature water bath

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- A few drops of the liquid sample are placed on the surface of the prism.
- The prisms are closed and the instrument is adjusted to bring the boundary line between the light and dark fields into sharp focus.
- The compensator is adjusted to remove any color fringe.
- The position of the boundary line on the scale is read to obtain the refractive index.^[3]
- The measurement is typically carried out at a standard temperature, often 20°C, maintained by circulating water from a constant temperature bath.

Determination of Flash Point (Closed-Cup Method)

The closed-cup method is used to determine the lowest temperature at which the vapors of a liquid will ignite.

Apparatus:

- Pensky-Martens or similar closed-cup flash point tester
- Heat source

- Ignition source (e.g., a small flame or spark)

Procedure:

- The sample is placed in the test cup of the apparatus.
- The lid is closed, and the sample is heated at a slow, constant rate.
- At specified temperature intervals, an ignition source is introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.^{[4][5]}

Determination of Vapor Pressure (Static Method)

The static method directly measures the pressure exerted by the vapor in equilibrium with the liquid.

Apparatus:

- A vacuum-tight apparatus with a sample container
- Pressure transducer or manometer
- Temperature control system

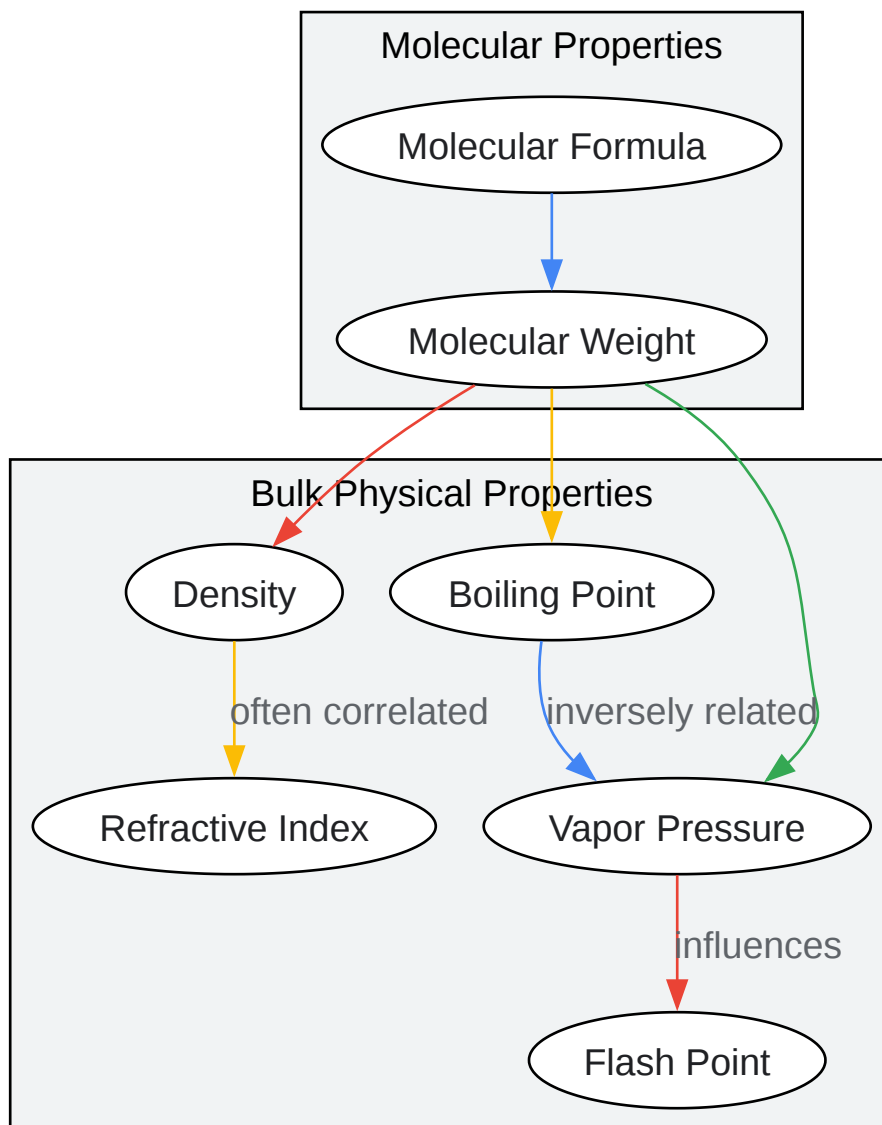
Procedure:

- The liquid sample is placed in the container and thoroughly degassed to remove any dissolved air.
- The apparatus is evacuated to a high vacuum.
- The sample is brought to the desired temperature, and the system is allowed to reach equilibrium.
- The pressure of the vapor in the headspace above the liquid is measured directly using a pressure transducer or manometer. This pressure is the vapor pressure of the liquid at that

temperature.

Logical Relationships of Physical Properties

The physical properties of **m-Chlorocumene** are interconnected. The following diagram illustrates these relationships.



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